

Application Notes and Protocols for Flow Cytometry Analysis Following UNC9995 Treatment

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Compound of Interest

Compound Name: UNC9995

Cat. No.: B8514334

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Introduction

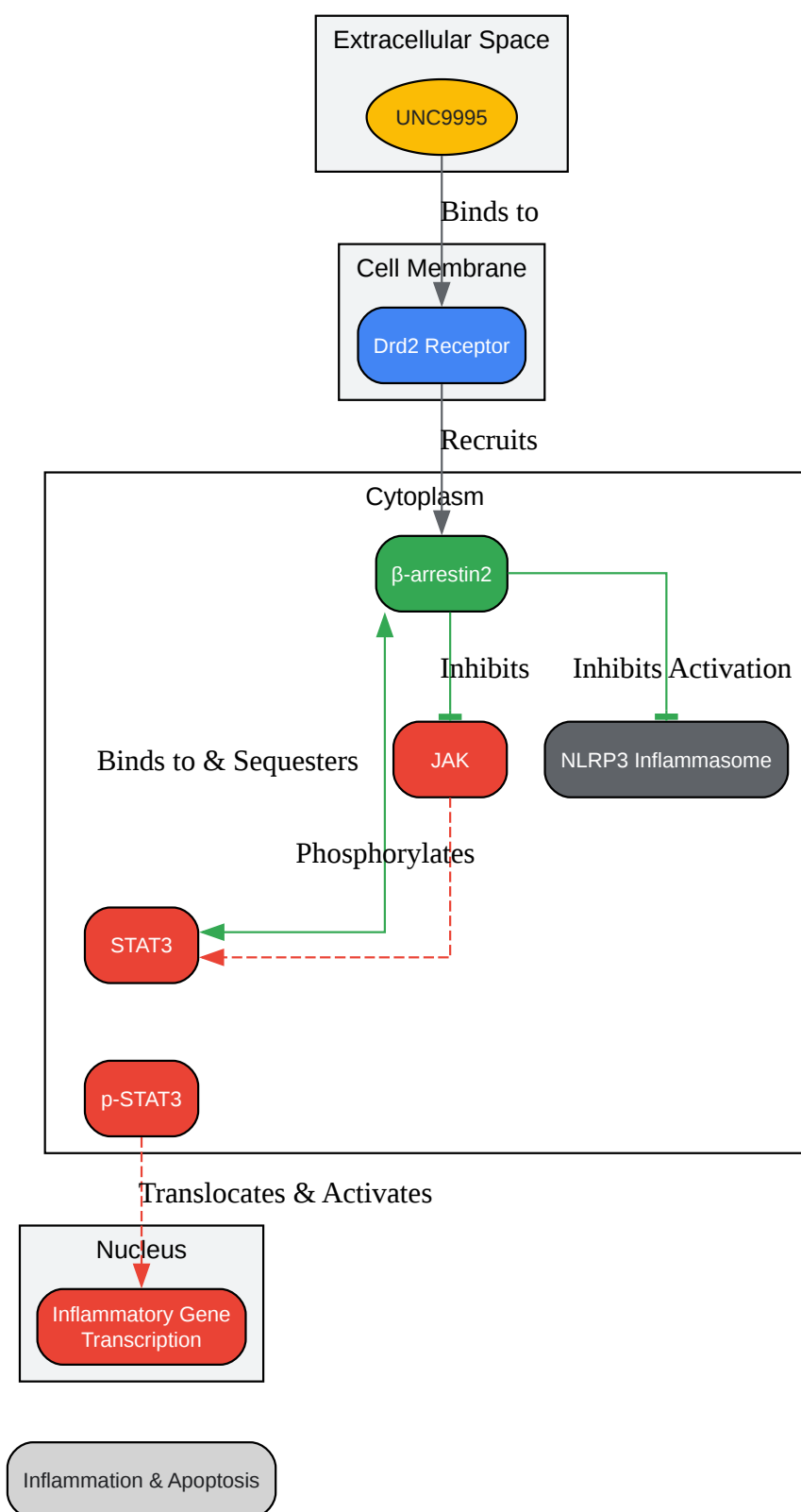
UNC9995 is a β -arrestin2-biased agonist of the dopamine D2 receptor (Drd2).[1] Its mechanism of action involves the recruitment of β -arrestin2, which can modulate various signaling pathways, including those involved in inflammation and cell survival.[1][2][3] Notably, **UNC9995** has been shown to exert anti-inflammatory effects and prevent apoptosis in astrocytes by enhancing the interaction between β -arrestin2 and STAT3, thereby inhibiting the JAK/STAT3 signaling pathway.[2] Flow cytometry is an indispensable tool for elucidating the cellular effects of novel compounds like **UNC9995**, providing quantitative, single-cell data on physiological states such as apoptosis and cell cycle progression.

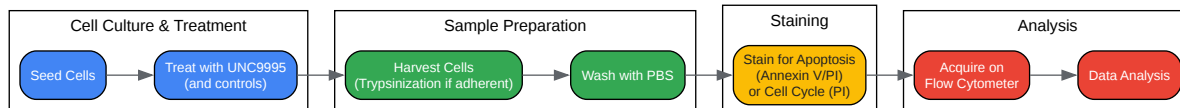
These application notes provide detailed protocols for utilizing flow cytometry to analyze the cellular consequences of **UNC9995** treatment. The focus is on assays for apoptosis and cell cycle, which are critical for characterizing the therapeutic potential and safety profile of a compound.

Mechanism of Action of UNC9995

UNC9995 functions as a biased agonist at the Drd2 receptor, preferentially activating the β -arrestin2 signaling cascade over G-protein mediated pathways. This targeted activation has

been demonstrated to have significant anti-inflammatory and cytoprotective effects. Specifically, in astrocytes, **UNC9995** promotes the interaction between β -arrestin2 and STAT3, leading to the cytoplasmic retention of STAT3 and subsequent inhibition of the pro-inflammatory JAK/STAT3 pathway. This mechanism has been shown to protect astrocytes from inflammation-induced apoptosis.





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References

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- 3. β -Arrestin2-biased Drd2 agonist UNC9995 alleviates astrocyte inflammatory injury via interaction between β -arrestin2 and STAT3 in mouse model of depression - PubMed [pubmed.ncbi.nlm.nih.gov]
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